

# An In-depth Technical Guide to Laureatin: Chemical Structure and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Laureatin

Cat. No.: B1674559

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

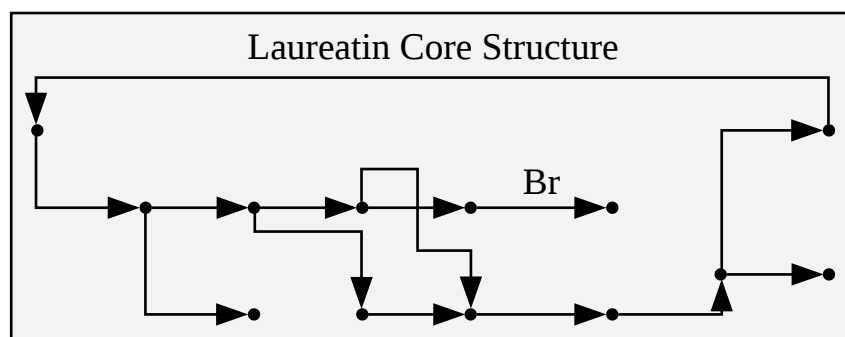
## Introduction

**Laureatin** is a fascinating marine natural product that has garnered significant interest within the scientific community. Isolated from the red algae *Laurencia nipponica* and also found in the sea hare *Aplysia dactylomela*, this compound belongs to a class of medium-ring ethers known for their complex structures and potent biological activities.<sup>[1]</sup> This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological effects of **Laureatin**, with a focus on presenting detailed data and experimental methodologies for the scientific community.

## Chemical Structure and Stereochemistry

**Laureatin** is a bicyclic bromoether with a molecular formula of  $C_{15}H_{20}Br_2O_2$ .<sup>[1]</sup> Its structure is characterized by an eight-membered ether ring fused with an oxetane ring and substituted with a brominated propyl group and a pentenyynyl side chain. The precise stereochemistry of the naturally occurring (+)-**Laureatin** is crucial for its biological activity.

The absolute configuration of (+)-**Laureatin** has been determined as (3Z)-**laureatin**. A detailed analysis of its stereoisomers, including **isolaureatin**, has been a subject of extensive research, leading to the total synthesis of these complex molecules.



[Click to download full resolution via product page](#)

Figure 1: 2D representation of the core bicyclic ring system of **Laureatin**.

## Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **Laureatin** is essential for its handling, formulation, and application in research and development. The following tables summarize the key quantitative data available for **Laureatin**.

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>20</sub> Br <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	392.13 g/mol	[2]
Exact Mass	389.983 g/mol	[2]
Appearance	Solid at room temperature	
Density	1.469 g/cm <sup>3</sup>	
Boiling Point	424.8 °C at 760 mmHg	
Flash Point	175.9 °C	
LogP	3.817	
Optical Rotation [α] <sub>D</sub>	+18.5° (c 1.0, CHCl <sub>3</sub> )	T. Suzuki et al.

Table 1: General Physicochemical Properties of **Laureatin**.

## Solubility

**Laureatin** exhibits limited solubility in aqueous solutions. It is generally soluble in organic solvents such as dimethyl sulfoxide (DMSO), ethanol, and other common organic solvents. For in vivo studies, formulations often involve the use of co-solvents and surfactants.

Solvent	Solubility	Reference
DMSO	Soluble	
Ethanol	Soluble	Inferred from general chemical properties
Water	Poorly soluble	

Table 2: Solubility Profile of **Laureatin**.

## Spectroscopic Data

Detailed spectroscopic data is critical for the identification and characterization of **Laureatin**. The following tables provide the  $^1\text{H}$  and  $^{13}\text{C}$  Nuclear Magnetic Resonance (NMR) data for (3Z)-**Laureatin**, as reported by T. Suzuki et al.

### $^1\text{H}$ NMR Spectral Data ( $\text{CDCl}_3$ )

Position	Chemical Shift ( $\delta$ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1	3.14	d	1.95
2	2.40	dddd	15.13, 5.86, 5.61, 1.95
3	5.86	ddt	10.74, 7.32, 1.46
4	6.12	ddd	10.74, 8.79, 7.32
5	4.08	d	8.79
6	4.22	m	
7	2.55	m	
8 $\alpha$	2.25	m	
8 $\beta$	2.05	m	
9	4.01	m	
10	3.98	m	
12	4.45	m	
13	2.15	m	
14	2.45	m	
15	1.08	t	

Table 3:  $^1\text{H}$  NMR Data for (3Z)-Laureatin.

### $^{13}\text{C}$ NMR Spectral Data ( $\text{CDCl}_3$ )

Position	Chemical Shift ( $\delta$ , ppm)
1	82.6
2	34.5
3	128.8
4	131.2
5	78.9
6	80.1
7	35.4
8	33.7
9	85.2
10	58.9
11	88.1
12	75.6
13	30.1
14	25.9
15	12.6

Table 4:  $^{13}\text{C}$  NMR Data for (3Z)-**Laureatin**.

## Biological Activity and Mechanism of Action

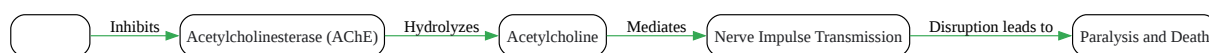
**Laureatin** has demonstrated potent biological activity, most notably as an insecticidal agent.

### Insecticidal Activity

**Laureatin** exhibits significant insecticidal activity, particularly against mosquito larvae, making it a compound of interest for the development of new mosquitocidal agents.

### Mechanism of Action

The precise mechanism of action for **Laureatin**'s insecticidal activity is not yet fully elucidated. However, studies on other halogenated sesquiterpenes from the *Laurencia* genus, such as laurinterol, have shown acetylcholinesterase (AChE) inhibitory effects. It is plausible that **Laureatin** may share a similar mechanism of action, disrupting the nervous system of insects by inhibiting this critical enzyme. Further research is required to confirm this hypothesis and to explore other potential molecular targets.



[Click to download full resolution via product page](#)

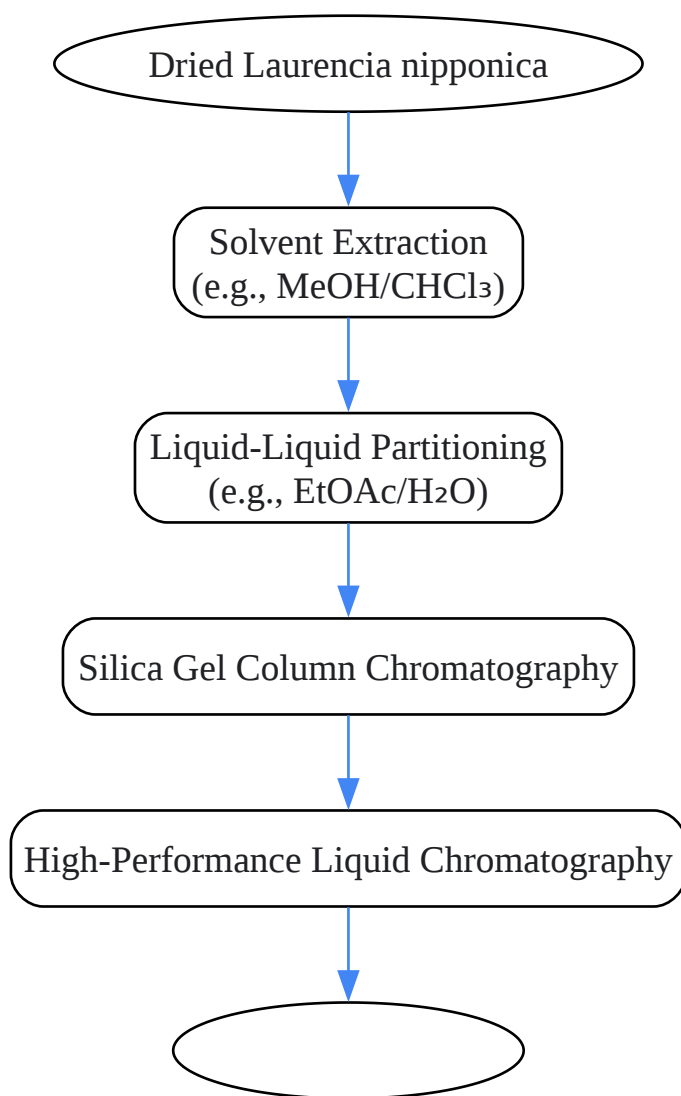
Figure 2: Proposed mechanism of insecticidal action via AChE inhibition.

## Experimental Protocols

### Isolation from *Laurencia nipponica*

A general procedure for the isolation of **Laureatin** from *Laurencia nipponica* involves the following steps:

- **Extraction:** The dried and ground red algae are extracted with a suitable organic solvent, such as methanol or a mixture of chloroform and methanol.
- **Partitioning:** The crude extract is then partitioned between an organic solvent (e.g., ethyl acetate) and water to remove water-soluble impurities.
- **Chromatography:** The organic layer is concentrated and subjected to multiple steps of column chromatography on silica gel, using a gradient of non-polar to polar solvents (e.g., hexane-ethyl acetate).
- **Purification:** Final purification is typically achieved by high-performance liquid chromatography (HPLC) to yield pure **Laureatin**.



[Click to download full resolution via product page](#)

Figure 3: General workflow for the isolation of **Laureatin**.

## Total Synthesis

The total synthesis of **Laureatin** is a complex undertaking that has been achieved by several research groups. A common strategy involves the initial construction of the eight-membered ether ring followed by the formation of the oxetane ring. A detailed experimental procedure is beyond the scope of this guide, but interested readers are directed to the doctoral dissertation of Bernard Fernando Castillo for a comprehensive account of a synthetic route.

## Conclusion

**Laureatin** remains a molecule of significant interest due to its intricate chemical architecture and promising biological activity. This technical guide has summarized the current knowledge on its chemical structure, physicochemical properties, and insecticidal effects. Further research into its precise mechanism of action and the exploration of its therapeutic potential beyond insect control are warranted. The detailed data and experimental outlines provided herein are intended to serve as a valuable resource for researchers in the fields of natural product chemistry, medicinal chemistry, and drug discovery.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. "Part 1. Synthesis of laureatin. Part 2. Synthesis of glycosphingolipid" by Bernard Fernando Castillo [digitalcommons.lib.uconn.edu]
- 2. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Laureatin: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674559#laureatin-chemical-structure-and-properties]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)